

Introduction: Elucidating the Profile of a Workhorse Azo Dye

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Compound of Interest

Compound Name: Directyellow27

Cat. No.: B12061174

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Direct Fast Yellow 5GL, identified under the Colour Index name C.I. Direct Yellow 27, is a synthetic organic colorant belonging to the single azo class of dyes.[1] Renowned for its vibrant greenish-yellow hue and cost-effectiveness, it has seen extensive use in the textile, paper, and leather industries.[1][2][3] As a "direct" dye, its primary utility lies in its intrinsic affinity for cellulosic fibers such as cotton, viscose, and linen, to which it binds through non-covalent interactions.[4][5]

This guide, prepared from the perspective of a Senior Application Scientist, moves beyond a simple data sheet to provide a comprehensive technical overview for researchers, chemists, and product development professionals. We will delve into its core chemical characteristics, synthesis, application methodologies, and analytical quantification. Crucially, we will also address the significant toxicological and environmental considerations inherent to azo dyes, grounding our discussion in established scientific principles and regulatory awareness.

It is important to note a point of potential confusion in nomenclature. While C.I. Direct Yellow 27 (CAS 10190-68-8) is the primary subject of this guide, the commercial name "Direct Yellow 5GL" has also been associated with other dyes, such as C.I. Direct Yellow 44. This document will focus exclusively on the properties and characteristics of C.I. Direct Yellow 27.

Chemical and Physicochemical Profile

A thorough understanding of a dye's fundamental properties is the bedrock of its effective and safe application. These characteristics dictate its behavior in solution, its interaction with substrates, and its stability.

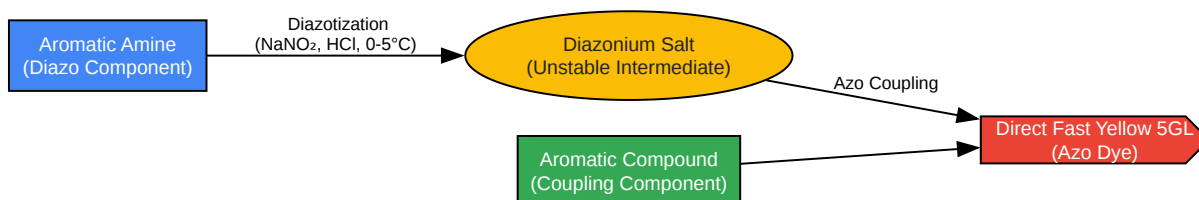
Identification and Nomenclature

The accurate identification of a chemical substance is critical for both research and regulatory compliance. Direct Fast Yellow 5GL is known by several synonyms across different suppliers and regions.

Identifier	Value
C.I. Name	Direct Yellow 27, 13950[1]
CAS Registry Number	10190-68-8[1]
Molecular Formula	C ₂₅ H ₂₀ N ₄ Na ₂ O ₉ S ₃ [1][2]
Molecular Weight	662.63 g/mol [1][2]
Chemical Class	Single Azo Dye[1]
Common Synonyms	Direct Fast Brilliant Yellow 5G, Direct Brilliant Yellow L-4G[1]

Chemical Structure

The structure of Direct Yellow 27 is characterized by a single azo bond (-N=N-) linking aromatic moieties, with multiple sulfonate groups (-SO₃⁻) that confer water solubility.



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Caption: Generalized workflow for the synthesis of an azo dye.

Mechanism of Dyeing

The "direct" in the dye's name refers to its ability to dye cellulosic fibers without the need for a mordant. The affinity arises from the dye molecule's linear and coplanar structure, which allows it to align closely with the linear cellulose polymer chains. The binding is governed by a combination of weak intermolecular forces:

- **Hydrogen Bonding:** Between the hydroxyl groups of cellulose and the amine, hydroxyl, or azo groups on the dye molecule.
- **Van der Waals Forces:** Arising from the close proximity of the large, planar dye molecule to the cellulose surface. [5] This mechanism results in good color yield but typically moderate wash fastness, as the bonds are not covalent.

Applications and Performance

Direct Fast Yellow 5GL is a versatile dye used across several industries, valued for its bright shade and ease of application.

- **Textile Industry:** Its primary application is the dyeing and printing of cotton and viscose rayon. [2][3] It is also used for silk, wool, and nylon, often with process modifications like pH control. [2]*
- **Paper Industry:** Used for coloring paper pulp and providing vibrant yellow shades to paper products. [1][3]*
- **Leather Industry:** Applied in the coloring of leather goods. [1][3]

Experimental Protocol: Exhaust Dyeing of Cotton

This protocol describes a self-validating laboratory procedure for dyeing a cotton substrate. The causality for each step is explained to ensure reproducibility and understanding.

Objective: To achieve a level, uniform dyeing of a 10g cotton sample.

Materials:

- Direct Fast Yellow 5GL
- Sodium Chloride (NaCl) or Sodium Sulfate (Na₂SO₄) (Glauber's salt)

- Soda Ash (Na_2CO_3) (optional, for pH adjustment)
- 10g scoured and bleached cotton knit fabric
- Laboratory dyeing apparatus (e.g., beaker dyeing machine)
- Spectrophotometer for color measurement

Procedure:

- Dye Bath Preparation:
 - Calculate the required amount of dye based on the weight of fabric (e.g., 1% on weight of fiber, owf). For a 10g sample, this is 0.1g of dye.
 - Prepare a stock solution of the dye by pasting the powder with a small amount of cold water, then dissolving it in boiling deionized water. This prevents clumping and ensures complete dissolution.
 - Set the liquor ratio (the ratio of the volume of water to the weight of fabric), typically 20:1. For 10g of fabric, this is 200mL of water.
 - Add the dissolved dye to the main dye bath.
- Dyeing Process:
 - Introduce the wetted cotton sample into the dye bath at a starting temperature of 40°C. Starting at a lower temperature promotes even initial uptake of the dye.
 - Begin agitation and raise the temperature to 90-95°C over 30 minutes. A controlled temperature ramp is critical for achieving a level (non-patchy) dyeing.
 - Hold at 90-95°C for 20 minutes.
 - Rationale for Electrolyte Addition: Add the electrolyte (e.g., 10 g/L NaCl) in two portions. The salt acts as an exhausting agent. It reduces the negative surface charge on the cotton fiber, thereby lowering the electrostatic repulsion between the fiber and the anionic dye

molecule, promoting dye migration from the solution onto the fiber. Adding it in portions prevents a rapid, uneven strike of the dye.

- Continue dyeing for another 30-45 minutes to allow for dye penetration and fixation.
- Rinsing and Finishing:
 - Cool the dye bath gradually to 70°C before draining. This helps prevent shocking the fabric, which can cause creasing.
 - Rinse the fabric thoroughly, first with hot water and then with cold water, until the rinse water is clear. This removes any unfixed surface dye, which is crucial for good wash and crock (rub) fastness.
 - Squeeze and air-dry the sample.

Validation: The success of the dyeing is validated by visual inspection for levelness and by spectrophotometric measurement of the color coordinates (Lab*) to ensure it meets the target shade.

Analytical Methodologies

Accurate quantification of Direct Fast Yellow 5GL is essential for quality control, wastewater analysis, and toxicological studies. High-Performance Liquid Chromatography (HPLC) is the preferred method for its specificity and sensitivity. [6][7]

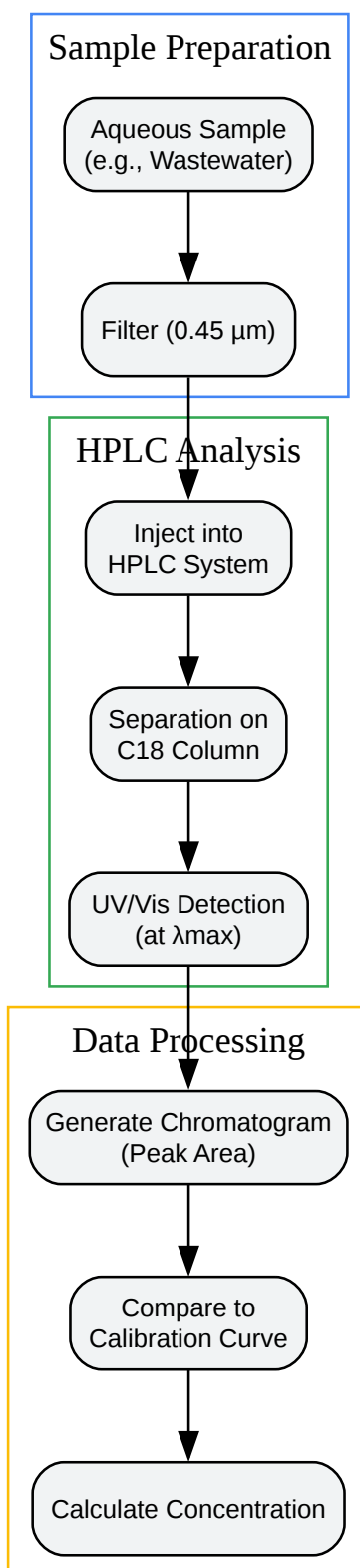
Experimental Protocol: Quantification by HPLC-UV/Vis

Objective: To determine the concentration of Direct Fast Yellow 5GL in an aqueous solution.

Causality of Method Design: A reverse-phase C18 column is chosen because it effectively retains the moderately polar azo dye from an aqueous mobile phase. The mobile phase, a mixture of an aqueous buffer and an organic solvent (like acetonitrile or methanol), is optimized to elute the dye with a sharp, symmetrical peak shape in a reasonable timeframe. Detection at the dye's maximum absorbance wavelength (λ_{max}) provides the highest sensitivity.

Instrumentation & Conditions:

- HPLC System: ACQUITY UPLC H-Class or equivalent, with a UV/Vis or Photodiode Array (PDA) detector. [7]* Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: Isocratic or gradient elution using a mixture of an ammonium acetate buffer and acetonitrile. * Flow Rate: 0.5 - 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection Wavelength: Set at the dye's λ_{max} (e.g., 384 nm, though this should be confirmed experimentally). [4] Procedure:
- Standard Preparation: Prepare a series of standard solutions of Direct Fast Yellow 5GL of known concentrations (e.g., 1, 5, 10, 25, 50 mg/L) in deionized water.
- Calibration: Inject each standard solution into the HPLC system and record the peak area. Construct a calibration curve by plotting peak area versus concentration. The curve should be linear with a correlation coefficient (R^2) > 0.995 for a valid calibration.
- Sample Analysis: Filter the unknown sample through a 0.45 μ m syringe filter to remove particulates. Inject the sample and record the peak area.
- Quantification: Determine the concentration of the dye in the unknown sample by interpolating its peak area on the calibration curve.



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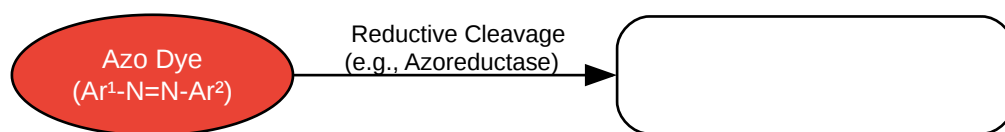
Caption: Standard workflow for the HPLC analysis of an aqueous dye sample.

Toxicological and Environmental Profile

The widespread use of azo dyes is accompanied by significant health and environmental concerns. [8][9] This is not merely a matter of coloration in wastewater but of chemical toxicity.

The Azo Dye Dilemma: Reductive Cleavage

The primary toxicological concern for azo dyes is not typically the intact molecule itself, but the aromatic amines that can be formed from it. [10][11] Under reductive conditions—such as those found in anaerobic sediments, wastewater treatment, or even the human gut microbiome—the azo bond can be cleaved by enzymes like azoreductases. [6][8] This cleavage breaks the molecule into its constituent aromatic amines, some of which are known or suspected carcinogens. [9][10] One source explicitly states that Direct Yellow 27 (referred to as Direct Fast Yellow 5GL) contains a carcinogenic aromatic amine, o-aminoaniline, classifying it as a banned dye. [2] This highlights the critical importance of preventing its release and exposure.



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Caption: Reductive cleavage of the azo bond into potentially harmful aromatic amines.

Environmental Impact

The release of azo dyes into aquatic environments has multiple detrimental effects:

- **Persistence:** Many azo dyes are recalcitrant to aerobic biodegradation due to their complex structure, leading to their persistence in the environment. [8][11]* **Aquatic Toxicity:** The dye itself can be toxic to aquatic life. [12] Furthermore, the high color intensity of the effluent reduces light penetration into the water, inhibiting photosynthesis in aquatic plants and disrupting the entire ecosystem. [8][9]* **Oxygen Demand:** The presence of dyes and their degradation byproducts in wastewater contributes to high Biochemical Oxygen Demand (BOD) and Chemical Oxygen Demand (COD), depleting the dissolved oxygen available for aquatic organisms. [11] Due to these significant risks, wastewater containing Direct Fast Yellow 5GL must be treated using advanced methods, such as anaerobic digestion or

advanced oxidation processes (AOPs), capable of breaking down the dye molecule before discharge. [12]

Conclusion

Direct Fast Yellow 5GL (C.I. Direct Yellow 27) is a technically important dye with a well-understood application profile for cellulosic materials. Its utility is derived from its bright color, direct affinity for fibers, and economic production. However, this utility must be weighed against its significant toxicological and environmental hazards. As with many azo dyes, the potential for reductive cleavage into carcinogenic aromatic amines necessitates stringent control over its use, handling, and disposal. For researchers and industry professionals, a comprehensive understanding of both its application performance and its environmental footprint is not just best practice—it is an essential responsibility.

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